

Commercial Suppliers and Technical Guide for 2,3-Pentanedione-13C2

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Compound of Interest

Compound Name: 2,3-Pentanedione-13C2

Cat. No.: B15136923

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For researchers, scientists, and drug development professionals, **2,3-Pentanedione-13C2** is a valuable tool for metabolic flux analysis and related research areas. This in-depth technical guide provides information on commercial suppliers, their product specifications, and insights into its application.

Commercial Availability

2,3-Pentanedione-13C2 is available from commercial suppliers, primarily as a catalog item or through custom synthesis.

MedChemExpress is a known supplier listing **2,3-Pentanedione-13C2** in their catalog.^[1] While detailed specifications are best obtained directly from the supplier, their product page serves as a primary point of contact for researchers interested in acquiring this isotopically labeled compound.

For researchers with specific requirements for isotopic enrichment, purity, or formulation, several leading companies in the field of stable isotope-labeled compounds offer custom synthesis services. These include:

- Cambridge Isotope Laboratories (CIL): A prominent supplier of stable isotope-labeled compounds, CIL provides extensive custom synthesis services. Researchers can inquire about the synthesis of **2,3-Pentanedione-13C2** to meet their specific experimental needs.

- Sigma-Aldrich (Merck): With a comprehensive portfolio of chemical products, Sigma-Aldrich offers custom isotope labeling services. They are a potential source for obtaining **2,3-Pentanedione-13C2** tailored to specific research applications.
- Omicron Biochemicals, Inc.: Specializing in the synthesis of isotopically labeled carbohydrates and other biomolecules, Omicron Biochemicals also offers custom synthesis services and may be able to produce **2,3-Pentanedione-13C2** upon request.

It is recommended to contact these suppliers directly to inquire about the availability, pricing, and technical specifications of **2,3-Pentanedione-13C2**.

Technical Data

The following table summarizes the general technical information for **2,3-Pentanedione-13C2**. Specific details such as purity, isotopic enrichment, and available quantities should be confirmed with the respective supplier.

Parameter	Typical Specification
Chemical Formula	$C_3^{13}C_2H_8O_2$
Molecular Weight	Approximately 102.10 g/mol
Isotopic Enrichment	Typically >99 atom % ^{13}C
Chemical Purity	Typically $\geq 95\%$
Physical Form	Liquid
Storage	Recommended at 2-8°C

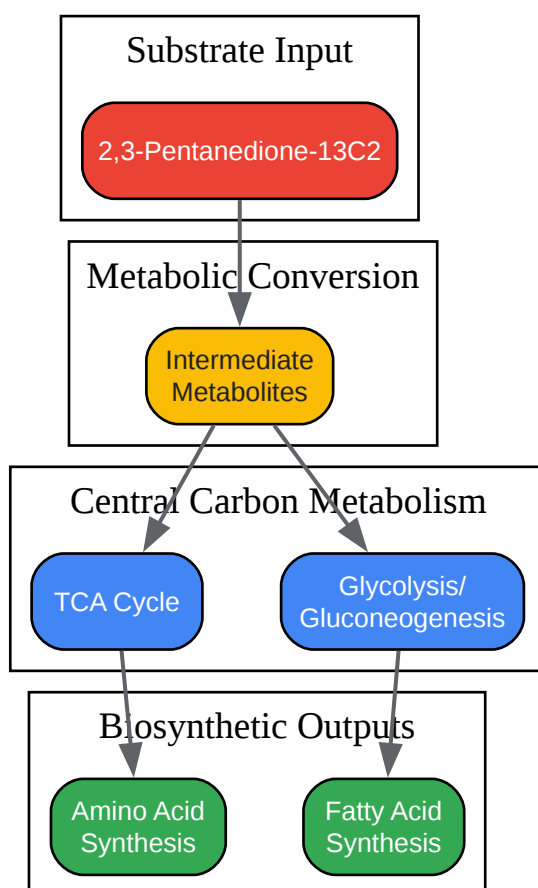
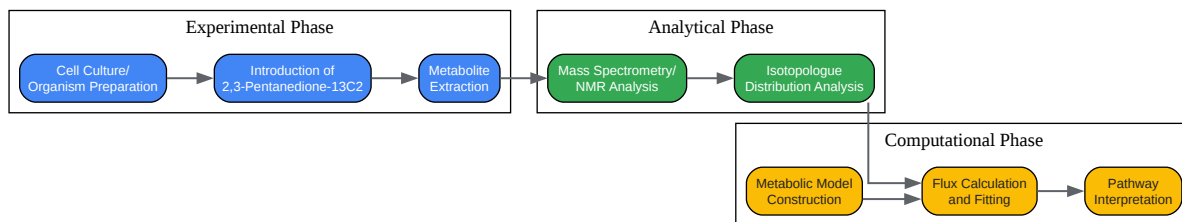
Applications in Metabolic Research

Stable isotope-labeled compounds like **2,3-Pentanedione-13C2** are crucial for metabolic flux analysis (MFA). By introducing a ^{13}C -labeled substrate into a biological system, researchers can trace the metabolic fate of the carbon atoms through various pathways. This technique provides quantitative insights into the rates of metabolic reactions, allowing for a detailed understanding of cellular metabolism under different conditions.

While specific experimental protocols for **2,3-Pentanedione-13C2** are not widely published, its application would follow the general principles of ^{13}C -MFA. The labeled pentanedione would be introduced to cells or an organism, and the distribution of the ^{13}C label in downstream metabolites would be analyzed, typically using mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.

Experimental Workflow for Metabolic Flux Analysis

The following diagram illustrates a generalized workflow for a metabolic flux analysis experiment using a ^{13}C -labeled substrate like **2,3-Pentanedione-13C2**.



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References

- 1. medchemexpress.com [medchemexpress.com]
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